

# Personal protective equipment for handling 2- Iodoaniline

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## Compound of Interest

Compound Name: **2-Iodoaniline**

Cat. No.: **B362364**

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## Essential Safety and Handling Guide for 2- Iodoaniline

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Iodoaniline**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and maintaining a compliant laboratory environment.

## Chemical and Physical Properties

A summary of key quantitative data for **2-Iodoaniline** is presented below for easy reference.

| Property          | Value  |
|-------------------|--|
| CAS Number        | 615-43-0 <a href="#">[1]</a> <a href="#">[2]</a>                         |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> IN <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight  | 219.02 g/mol <a href="#">[2]</a>   |
| Appearance        | Dark brown crystals or white to gray to brown powder.                    |
| Melting Point     | 55-58 °C   |
| Solubility        | Slightly soluble in water.   |
| Signal Word       | Warning or Danger  |

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **2-Iodoaniline**.

| Protection Type        | Required Equipment   | Standards/Specifications   |
|------------------------|--|--|
| Eye/Face Protection    | Safety glasses with side-shields or chemical safety goggles.   | Conforming to OSHA 29 CFR 1910.133, European Standard EN166, or equivalent.        |
| Skin Protection        | Chemical-resistant gloves (inspect before use) and appropriate protective clothing to prevent skin exposure. | Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.               |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator. A dust mask (e.g., N95) is recommended.        | Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. |

## Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is crucial for safety. The following procedural guidance outlines the lifecycle of **2-Iodoaniline** in a laboratory setting.

## Step-by-Step Handling Protocol

- Preparation:
  - Ensure a well-ventilated area, such as a chemical fume hood, is used for all handling procedures.
  - Confirm that an eyewash station and safety shower are readily accessible.
  - Don all required PPE as specified in the table above.
- Handling:
  - Avoid all personal contact, including inhalation of dust.
  - Minimize dust generation and accumulation during handling.
  - Avoid contact with eyes, skin, and clothing.
  - Do not eat, drink, or smoke in the handling area.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Keep away from incompatible substances such as acids, strong oxidizing agents, acid chlorides, acid anhydrides, and chloroformates.
  - The substance is light-sensitive and should be protected from light.

## Disposal Plan

- Waste Collection:
  - All materials contaminated with **2-Iodoaniline**, including unused product and cleaning materials, must be collected in a designated, suitable, clean, dry, and closed container

labeled for hazardous waste.

- Disposal Procedure:

- Dispose of waste contents and containers at an approved waste disposal plant.
- Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.
- Do not allow the product to enter drains or surface water.

## Contingency Plan: Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure or spills.

### First-Aid Measures

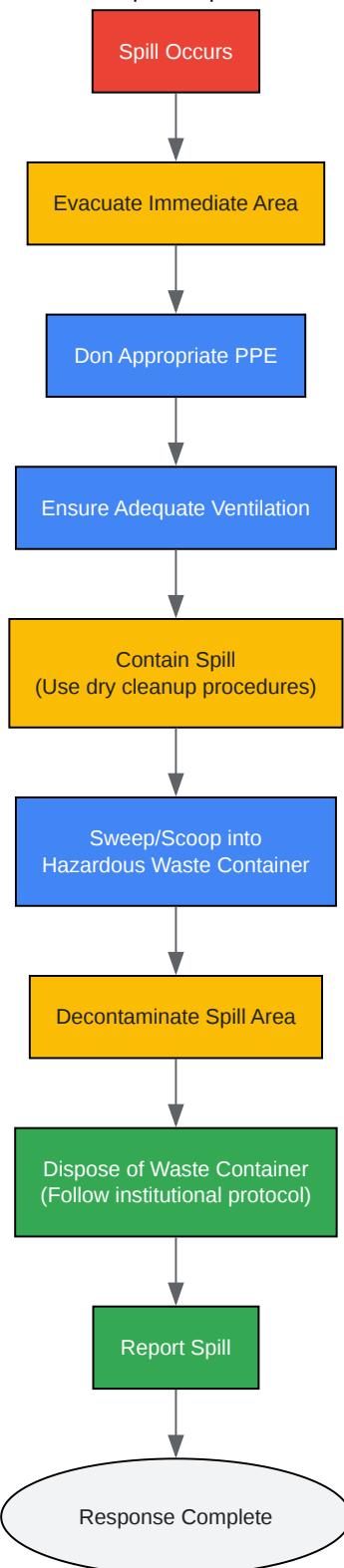
| Exposure Route | First-Aid Protocol  |
|----------------|---|
| Inhalation     | Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.       |
| Skin Contact   | Immediately remove all contaminated clothing and shoes. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical aid.   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.                                  |
| Ingestion      | If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

## Spill Management Protocol

- Immediate Response:
  - Evacuate personnel from the immediate spill area.
  - Ensure adequate ventilation.
  - Wear the appropriate PPE before attempting to clean the spill.
- Cleanup Procedure:
  - For small spills, use a dry clean-up procedure to avoid generating dust.
  - Gently sweep or scoop the material into a suitable, closed container for disposal.
  - After the material has been collected, decontaminate the area. Dispose of cleaning materials as hazardous waste.
- Reporting:
  - Report the spill to the appropriate safety personnel or department as per your institution's protocol.

## Spill Response Workflow

## 2-Iodoaniline Spill Response Workflow

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